

# Essential Safety and Logistical Information for Handling CFM-4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **CFM-4**

Cat. No.: **B15568852**

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Disclaimer: A specific Safety Data Sheet (SDS) for **CFM-4** (CAS 331458-02-7) was not available at the time of this document's creation. The following guidance is based on general safety protocols for handling solid, biologically active research chemicals of unknown toxicity and should be used as a starting point for a thorough risk assessment in your specific laboratory setting. Always handle new or uncharacterized compounds with the utmost caution.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **CFM-4**, a CARP-1 mimetic used in apoptosis research. The content herein outlines necessary personal protective equipment, operational procedures, and disposal plans to ensure the safe handling of this compound.

## Physical and Chemical Properties

The known properties of **CFM-4** are summarized below. Toxicological data is currently unavailable and should be assumed to be hazardous.

Property	Value
Chemical Name	1-[(2-Chlorophenyl)methyl]-5'-phenyl-spiro[3H-indole-3,2'(3'H)-[1][2][3]thiadiazol]-2(1H)-one
CAS Number	331458-02-7
Molecular Formula	C <sub>22</sub> H <sub>16</sub> ClN <sub>3</sub> OS
Molecular Weight	405.9 g/mol
Appearance	Beige solid powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage	Store at -20°C
Acute Toxicity	Data not available. Assume toxic upon inhalation, ingestion, or skin contact.
Skin Corrosion/Irritation	Data not available. Assume it may cause skin irritation.
Eye Damage/Irritation	Data not available. Assume it may cause serious eye irritation.
Carcinogenicity	Data not available.

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

Given that **CFM-4** is a solid powder with unknown toxicological properties, a comprehensive approach to personal protection is required to prevent exposure through inhalation, dermal contact, and ingestion.[4][5][6]

- Hand Protection:

- Wear chemical-resistant gloves. Given that **CFM-4** is dissolved in DMSO, which can facilitate skin absorption of other chemicals, selecting the appropriate gloves is critical.[1][7]

- Butyl rubber or fluoroelastomer gloves are recommended for handling DMSO.[1][7] If using disposable nitrile gloves for brief, incidental contact, they should be of sufficient thickness (e.g., 15 mil) and changed immediately upon any contact with the chemical or its solution.[5][7]
- Always inspect gloves for tears or punctures before use and wash hands thoroughly after removing them.[8]
- Eye and Face Protection:
  - Chemical safety goggles are mandatory to protect against dust particles and potential splashes of **CFM-4** solutions.
  - A face shield should be worn in addition to goggles when there is a significant risk of splashing, such as when preparing stock solutions or handling larger quantities.[5][6]
- Skin and Body Protection:
  - A laboratory coat must be worn at all times.
  - Ensure that legs and feet are fully covered by wearing long pants and closed-toe shoes.[4][5]
- Respiratory Protection:
  - When handling the solid form of **CFM-4** outside of a certified chemical fume hood, a NIOSH-approved respirator (e.g., an N95 or higher) is recommended to prevent inhalation of the powder.[6]

## Experimental Protocols: Safe Handling Procedures

Adherence to the following procedural steps is crucial for minimizing exposure and ensuring a safe working environment.

- Engineering Controls:
  - All work involving the weighing and handling of solid **CFM-4** should be conducted in a certified chemical fume hood to contain any airborne particles.

- When working with solutions of **CFM-4** in DMSO, a fume hood is also recommended to minimize vapor inhalation.[\[1\]](#)
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- Preparation of Stock Solutions:
  - Before you begin, ensure your work area within the fume hood is clean and uncluttered.
  - Carefully weigh the required amount of solid **CFM-4**.
  - Add the solvent (DMSO) slowly to the solid to avoid splashing.
  - If sonication or heating is required to dissolve the compound, ensure the container is securely capped.
  - Clearly label the container with the chemical name, concentration, solvent, date, and appropriate hazard warnings.
- Personal Hygiene:
  - Do not eat, drink, or apply cosmetics in the laboratory.
  - Always wash your hands thoroughly with soap and water after handling chemicals, even if gloves were worn.[\[9\]](#)
  - Remove your lab coat and any other PPE before leaving the laboratory.[\[9\]](#)

## Disposal Plan

All waste generated from the handling of **CFM-4** must be treated as hazardous chemical waste.  
[\[2\]](#)[\[3\]](#)

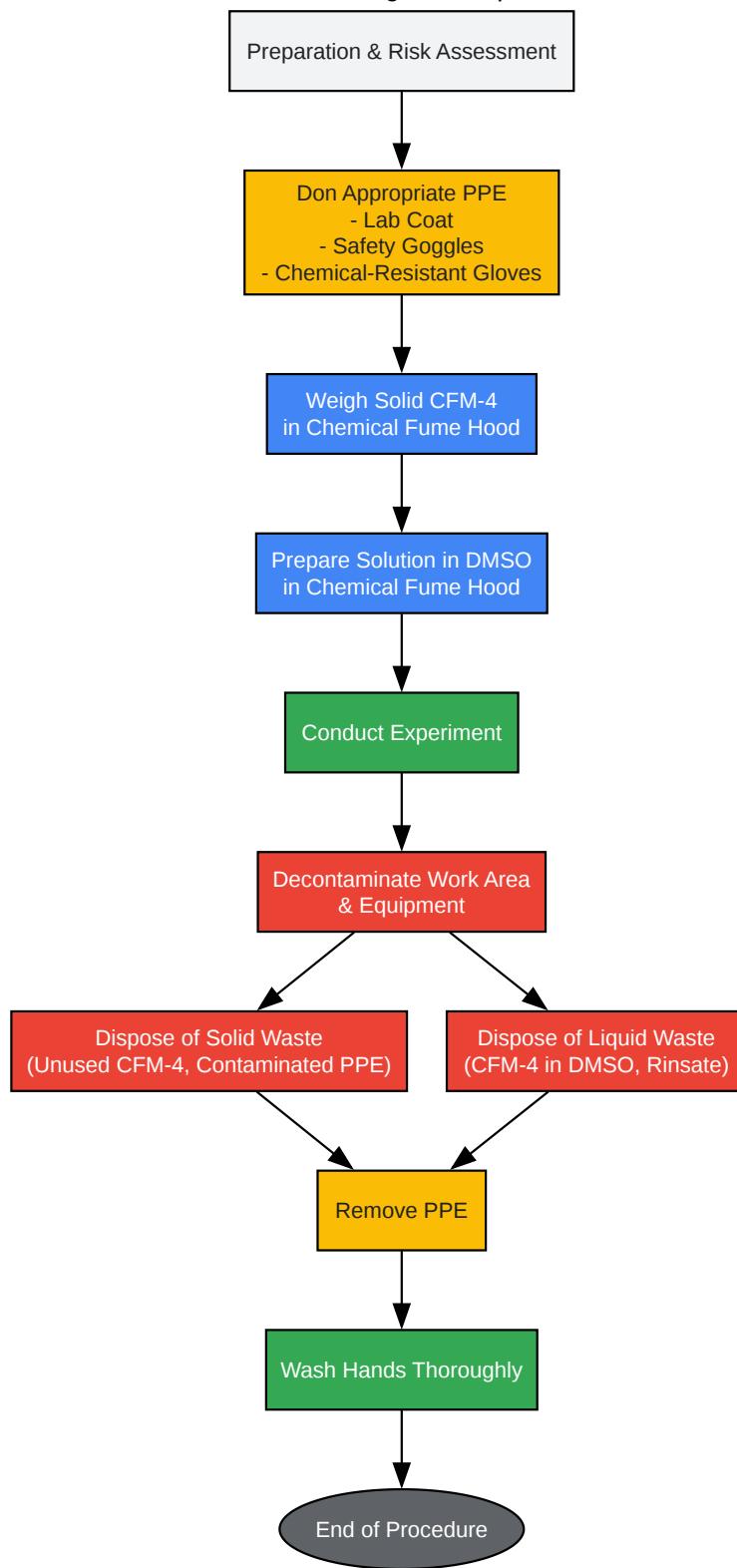
- Solid **CFM-4** Waste:
  - Collect any unused or waste **CFM-4** powder in a clearly labeled, sealed container for hazardous waste.

- Liquid Waste (DMSO Solutions):
  - Collect all solutions containing **CFM-4** in a dedicated, leak-proof, and chemically compatible container.[\[3\]](#)
  - Do not dispose of **CFM-4** solutions down the drain.[\[2\]](#)[\[3\]](#)
  - The waste container must be kept closed except when adding waste.[\[3\]](#)
- Contaminated Materials:
  - All disposable items that have come into contact with **CFM-4**, such as pipette tips, gloves, and weighing paper, should be collected in a designated hazardous waste bag or container.
  - Empty containers of **CFM-4** should be triple-rinsed with a suitable solvent (such as ethanol or acetone), and the rinsate collected as hazardous waste. The defaced, rinsed container may then be disposed of in the regular trash, in accordance with institutional policies.[\[10\]](#)
- Waste Pickup:
  - Follow your institution's specific procedures for the collection and disposal of hazardous chemical waste. This typically involves contacting your Environmental Health and Safety (EHS) department for a scheduled pickup.[\[3\]](#)

## Visual Workflow for Safe Handling of CFM-4

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **CFM-4**.

## Workflow for Safe Handling and Disposal of CFM-4

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Caption: Logical workflow for the safe use and disposal of **CFM-4**.

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Address: 3281 E Guasti Rd  
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